

An In-depth Technical Guide to Trihydro(trimethylamine)aluminium

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Compound of Interest

Compound Name: Trihydro(trimethylamine)aluminium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trihydro(trimethylamine)aluminium**, a significant compound in chemical synthesis. This document outlines its chemical identity, properties, and safety protocols, adhering to the highest standards for scientific and drug development professionals.

Chemical Identification and Nomenclature

Trihydro(trimethylamine)aluminium is an adduct of alane (AlH_3) and trimethylamine ($\text{N}(\text{CH}_3)_3$). This complex stabilizes the highly reactive alane, making it a more manageable reagent in various chemical transformations.

- CAS Number: 16842-00-5[1]
- IUPAC Name: Aluminum, (N,N-dimethylmethanamine)trihydro-, (T-4)-
- Synonyms: Alane-trimethylamine complex, TMAA, Trimethylamine alane, Trimethylaminealuminium hydride, Trimethylamine aluminum hydride[1][2]

Physicochemical Properties

A summary of the key quantitative data for **trihydro(trimethylamine)aluminium** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₃ H ₁₂ AlN
Molecular Weight	89.12 g/mol
Melting Point	76 °C[1]
Boiling Point	20 °C at 2 mmHg[1]
Appearance	White crystalline solid
Solubility	Reacts with water

Synthesis and Handling

Experimental Protocol for Synthesis:

While various methods exist for the synthesis of alane adducts, a general representative procedure involves the reaction of an aluminum source with hydrogen in the presence of trimethylamine. One documented approach describes the synthesis of alane adducts by reacting Ti-catalyzed aluminum powder with hydrogen gas and trimethylamine (TMA) to form the alane adduct. The formation of trimethylamine alane has been shown to occur at modest hydrogen pressures (100 bar).

Handling and Safety Precautions:

Trihydro(trimethylamine)aluminium is a hazardous chemical that requires strict safety protocols for handling.

- **General Hazards:** The compound is unstable and can be dangerous. It is known to explode on contact with water and ignite in moist air. When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO_x)[2].
- **Personal Protective Equipment (PPE):** Always handle this compound in an inert atmosphere (e.g., a glovebox) to prevent contact with moisture and air. Wear appropriate personal protective equipment, including flame-retardant laboratory coats, safety goggles, and chemical-resistant gloves.

- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert gas. Keep away from sources of ignition and moisture.

Logical Relationship of Components

The following diagram illustrates the adduct formation between aluminum hydride and trimethylamine.

Caption: Lewis acid-base adduct formation.

Applications in Chemical Synthesis

Trihydro(trimethylamine)aluminium serves as a versatile reducing agent in organic synthesis. Its reactivity is comparable to other aluminum hydride reagents, but its solid nature and stability offer handling advantages. It is particularly useful for the reduction of a wide range of functional groups.

A conceptual workflow for a typical reduction reaction using this reagent is depicted below.

Caption: A typical reduction reaction workflow.

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References

- 1. ALANE-TRIMETHYLAMINE COMPLEX | 16842-00-5 [amp.chemicalbook.com]
- 2. Page loading... [guidechem.com]
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